

An In-depth Technical Guide to Tropylium Bromide (CAS 5376-03-4)

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Compound of Interest

Compound Name: *Tropylium bromide*

CAS No.: *5376-03-4*

Cat. No.: *B13805400*

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Abstract

Tropylium bromide, with the CAS number 5376-03-4, is the salt of the aromatic tropylium cation and a bromide anion. The tropylium cation, $[C_7H_7]^+$, is a planar, cyclic, seven-membered ring system with 6 π -electrons, fulfilling Hückel's rule for aromaticity.[1][2] This inherent aromatic stabilization imparts significant stability to the cation and makes **tropylium bromide** a valuable reagent and catalyst in organic synthesis. This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, reactivity, and spectral characterization of **tropylium bromide**, intended for use by researchers, scientists, and professionals in drug development. Detailed experimental protocols for its synthesis and key reactions are provided, along with visualizations of reaction pathways.

Chemical and Physical Properties

Tropylium bromide is a yellow crystalline solid.[3] Its ionic nature, consisting of the tropylium cation and bromide anion, results in properties that are distinct from typical organic compounds.[4] For instance, it is soluble in polar solvents like water and insoluble in nonpolar

organic solvents.[5] The high melting point of **tropylium bromide** is also indicative of its ionic character.[5]

Table 1: Physical and Chemical Properties of **Tropylium Bromide**

Property	Value	Reference(s)
CAS Number	5376-03-4	[6]
Molecular Formula	C ₇ H ₇ Br	[6]
Molecular Weight	171.03 g/mol	[6]
Appearance	Yellow prisms	[3]
Melting Point	203 °C	[3]
Solubility	Soluble in water; insoluble in nonpolar solvents like hexane.	[3][5]
Canonical SMILES	<chem>C1=CC=C[CH+][C=C]1.[Br-]</chem>	[6]
InChI Key	FNIGLEAGFVEWGM-UHFFFAOYSA-M	[6]

Spectroscopic Data

The high symmetry of the tropylium cation (D_{7h} point group) leads to simple and characteristic spectroscopic signatures.

Table 2: Spectroscopic Data for **Tropylium Bromide**

Spectrum Type	Key Features	Reference(s)
^1H NMR	A single peak, indicating the equivalence of all seven protons.	[7]
^{13}C NMR	A single peak, indicating the equivalence of all seven carbon atoms.	[7]
IR	A simple spectrum with only four bands of reasonable intensity, consistent with the high symmetry of the tropylium ion.	[8]
Mass Spec.	The tropylium cation is a common fragment in the mass spectra of benzyl-containing compounds, appearing at $m/z = 91$.	[9]

Synthesis of Tropylium Bromide

Tropylium bromide is classically synthesized from cycloheptatriene. The method developed by von Doering and Knox in 1957 remains a standard procedure.

Experimental Protocol: Synthesis from Cycloheptatriene

This protocol is based on the established literature procedure.

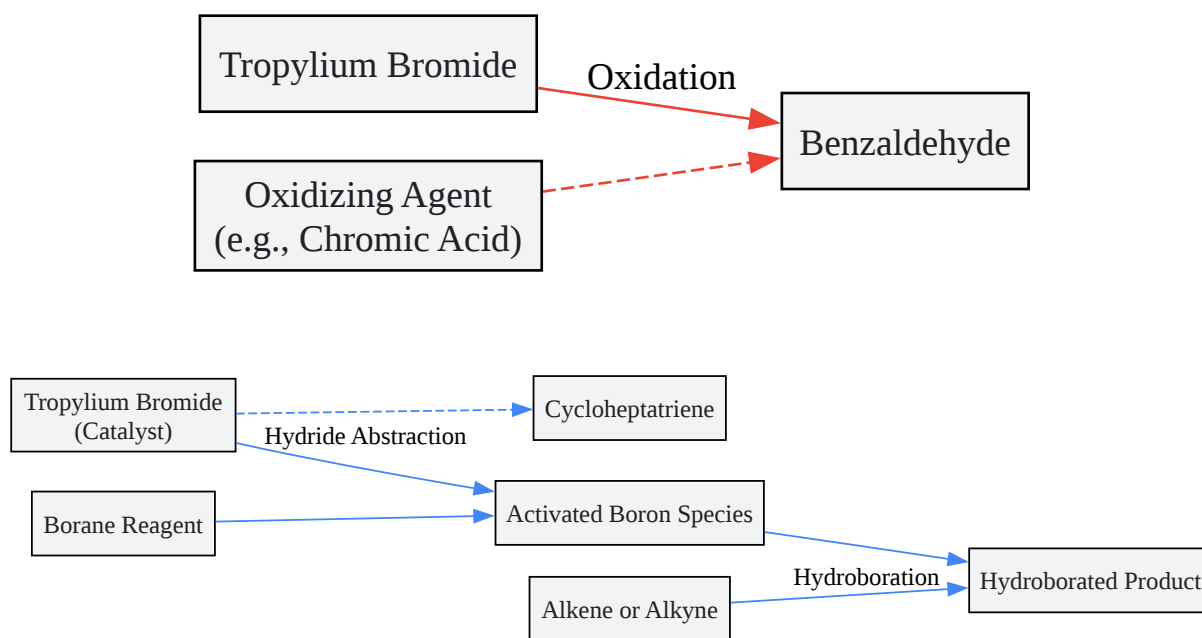
Materials:

- Cycloheptatriene
- Bromine
- Carbon tetrachloride (or a suitable alternative solvent)

- Apparatus for reaction under an inert atmosphere, filtration, and vacuum distillation/heating.

Procedure:

- A solution of cycloheptatriene in a nonpolar, inert solvent such as carbon tetrachloride is prepared in a reaction vessel equipped with a dropping funnel and a stirrer, under an inert atmosphere (e.g., nitrogen or argon).
- The solution is cooled in an ice bath.
- A solution of one molar equivalent of bromine in the same solvent is added dropwise to the cooled cycloheptatriene solution with continuous stirring.
- After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for a period to ensure the reaction goes to completion. This initially forms an oily dibromide intermediate.^[3]
- The solvent is removed under reduced pressure.
- The resulting oily residue is then heated in a vacuum at approximately 70°C.^[3] During this step, hydrogen bromide is eliminated, leading to the formation of **tropylium bromide** as yellow crystals.^[3]
- The crystalline **tropylium bromide** can be purified by recrystallization from a suitable solvent, such as ethanol.



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References

- 1. tcichemicals.com [tcichemicals.com]
- 2. rsc.org [rsc.org]
- 3. Khan Academy [khanacademy.org]
- 4. go.drugbank.com [go.drugbank.com]
- 5. chem.uoi.gr [chem.uoi.gr]
- 6. Tropylium bromide | C₇H₇Br | CID 12501706 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. researchgate.net [researchgate.net]
- 9. askthenerd.com [askthenerd.com]

- To cite this document: BenchChem. [An In-depth Technical Guide to Tropylium Bromide (CAS 5376-03-4)]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13805400/docs#an-in-depth-technical-guide-to-tropylium-bromide-cas-5376-03-4\]](https://www.benchchem.com/product/b13805400/docs#an-in-depth-technical-guide-to-tropylium-bromide-cas-5376-03-4)

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